

# Essential Safety and Operational Guidance for Handling 7-Methylindole

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## Compound of Interest

Compound Name: 7-Methylindole

Cat. No.: B051510

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For researchers, scientists, and drug development professionals, ensuring safe and efficient handling of chemical compounds is paramount. This document provides immediate, essential safety and logistical information for the handling of **7-Methylindole**, including personal protective equipment (PPE) guidelines, procedural steps for safe use, and disposal plans.

## Chemical Identifier and Physical Properties

Property	Value
Chemical Name	7-Methyl-1H-indole
CAS Number	933-67-5[1][2][3]
Molecular Formula	C <sub>9</sub> H <sub>9</sub> N[1][2][3]
Molecular Weight	131.17 g/mol [2]
Appearance	Off-white to pale beige crystalline solid, flakes, or powder[4]
Melting Point	80-84 °C[4][5]
Boiling Point	266 °C[4][5]
Solubility	Insoluble in water[6]

## Hazard Identification and GHS Classification

**7-Methylindole** is classified as a hazardous substance. The following table summarizes its GHS hazard statements.[\[2\]](#)[\[3\]](#)

Hazard Class	Hazard Statement
Skin Corrosion/Irritation	H315: Causes skin irritation <a href="#">[2]</a> <a href="#">[3]</a>
Serious Eye Damage/Eye Irritation	H319: Causes serious eye irritation <a href="#">[2]</a> <a href="#">[3]</a>
Specific Target Organ Toxicity (Single Exposure)	H335: May cause respiratory irritation <a href="#">[2]</a> <a href="#">[3]</a>

### Personal Protective Equipment (PPE)

The following PPE is mandatory when handling **7-Methylindole** to minimize exposure and ensure personal safety.

PPE Category	Specification
Eye Protection	Chemical safety goggles or eyeglasses. <a href="#">[7]</a>
Hand Protection	Wear appropriate protective gloves.
Skin and Body Protection	Lab coat. <a href="#">[8]</a>
Respiratory Protection	Dust respirator (e.g., N95) to be used when handling the powder form. <a href="#">[8]</a>

## Operational and Disposal Plans

### Handling Protocol

Adherence to a strict handling protocol is crucial to prevent contamination and ensure the safety of laboratory personnel.

- Preparation:
  - Ensure that an eyewash station and safety shower are readily accessible.[\[7\]](#)
  - Work in a well-ventilated area, preferably within a chemical fume hood.[\[7\]](#)[\[9\]](#)

- Don all required PPE before handling the compound.
- Handling:
  - Avoid direct contact with skin and eyes.[\[6\]](#)[\[7\]](#)
  - Avoid inhalation of dust.[\[7\]](#)[\[9\]](#)
  - Use only non-sparking tools.
- Storage:
  - Store in a cool, dry, and well-ventilated area.[\[7\]](#)
  - Keep the container tightly closed.[\[7\]](#)
  - **7-Methylindole** is light-sensitive and should be stored in a dark place.[\[4\]](#)

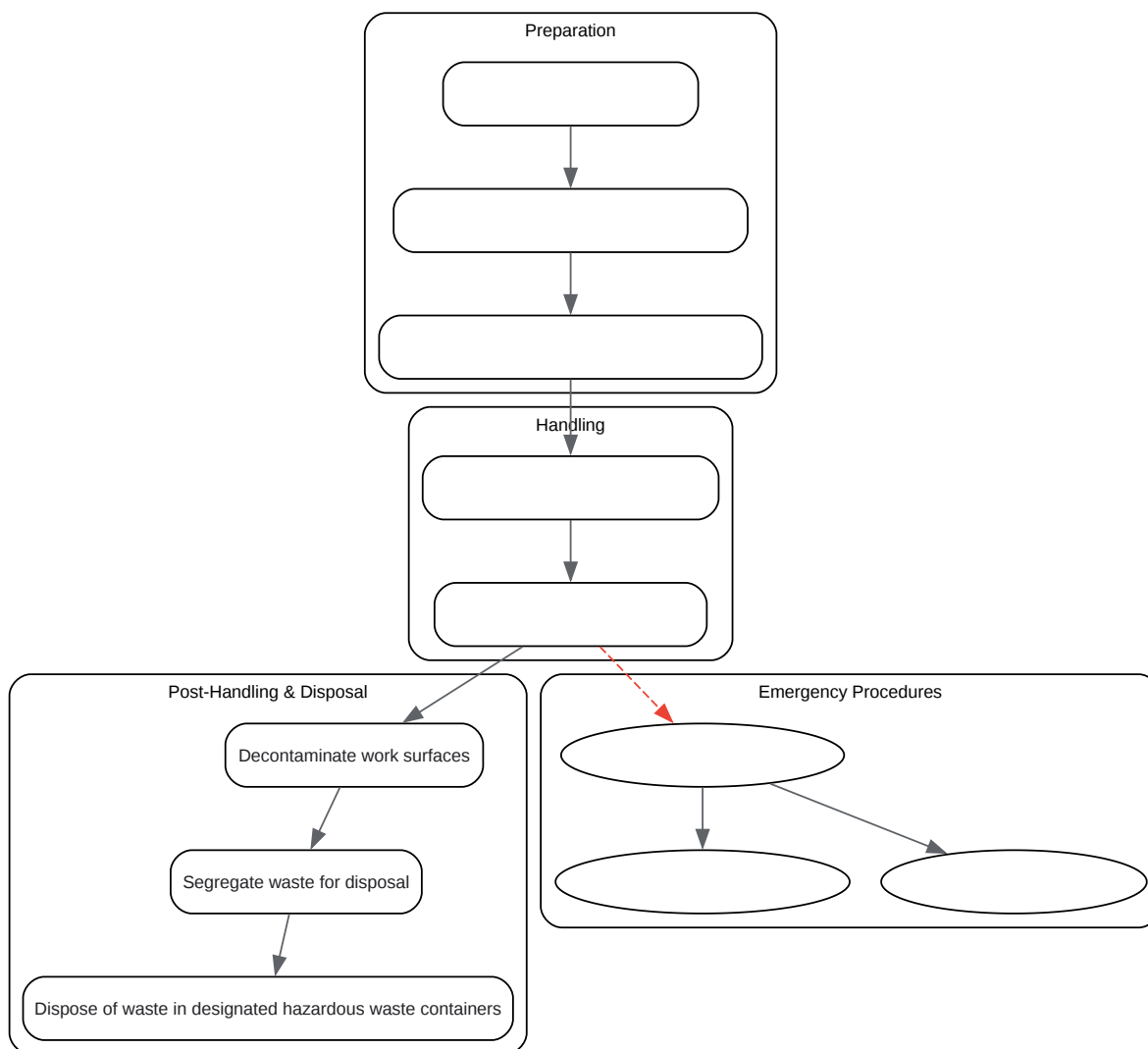
### Spill and Emergency Procedures

Emergency	Procedure
Skin Contact	Immediately wash the affected area with plenty of soap and water.[7] Remove contaminated clothing. Seek medical attention if irritation persists.[7]
Eye Contact	Rinse cautiously with water for several minutes. [7] Remove contact lenses if present and easy to do.[7] Continue rinsing and seek immediate medical attention.[7]
Inhalation	Move the individual to fresh air.[7] If breathing is difficult, provide oxygen. Seek medical attention. [7]
Ingestion	Do NOT induce vomiting. Rinse mouth with water.[7] Seek immediate medical attention.[7]
Spill	Evacuate the area. Wear appropriate PPE. Sweep up the spilled solid material, avoiding dust generation, and place it in a suitable container for disposal.[7]

## Disposal Plan

Dispose of **7-Methylindole** and any contaminated materials in accordance with local, state, and federal regulations. Waste from this substance is classified as hazardous.[6] It should be disposed of at an approved waste disposal plant.[7]

## Handling Workflow for 7-Methylindole



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Caption: Workflow for the safe handling of **7-Methylindole**.

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